

A Comparative Analysis of Bicyclohomofarnesal and Other Key Ambergris Odorants

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Compound of Interest

Compound Name: *Bicyclohomofarnesal*

Cat. No.: *B3259781*

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A deep dive into the chemical and olfactory properties of **Bicyclohomofarnesal**, Ambroxan, Ambrettolide, and Cashmeran, providing researchers, scientists, and drug development professionals with a comprehensive guide to these sought-after ambergris fragrance compounds.

The enigmatic and highly prized scent of ambergris has captivated perfumers and scientists for centuries. Arising from a metabolic product of the sperm whale, its complex, warm, and sensual aroma is attributed to a mixture of volatile compounds. While natural ambergris is rare and ethically fraught, synthetic chemistry has provided a palette of molecules that capture its essence. This guide offers a detailed comparison of γ -**Bicyclohomofarnesal** with other prominent synthetic ambergris odorants: Ambroxan, Ambrettolide, and Cashmeran. We will explore their chemical structures, olfactory profiles, and key performance metrics, supported by experimental data and methodologies.

Chemical Structures of Key Ambergris Odorants

The molecular architecture of these compounds is fundamental to their distinct olfactory characteristics. Below are the 2D chemical structures of the ambergris odorants discussed in this guide.

Figure 1: Chemical Structures

- a) γ -**Bicyclohomofarnesal**:

- IUPAC Name: 2-[(1S,8aS)-5,5,8a-trimethyl-2-methylidene-3,4,4a,6,7,8-hexahydro-1H-naphthalen-1-yl]acetaldehyde
- Molecular Formula: C₁₆H₂₆O
- b) Ambroxan:
 - IUPAC Name: 3a,6,6,9a-Tetramethyldodecahydronaphtho[2,1-b]furan
 - Molecular Formula: C₁₆H₂₈O
- c) Ambrettolide:
 - IUPAC Name: Oxacycloheptadec-10-en-2-one
 - Molecular Formula: C₁₆H₂₈O₂
- d) Cashmeran:
 - IUPAC Name: 1,2,3,5,6,7-Hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one
 - Molecular Formula: C₁₄H₂₂O

Comparative Olfactory Performance

The efficacy of an odorant is determined by several key parameters, including its odor detection threshold, odor profile, and substantivity. The following table summarizes the available quantitative data for a direct comparison of **Bicyclohomofarnesal** and its alternatives.

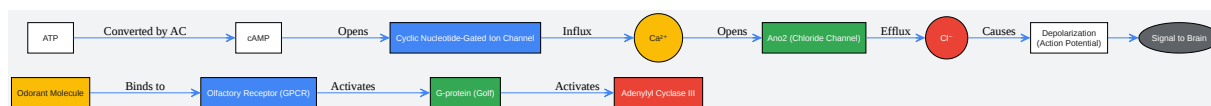
| Odorant | Odor Detection Threshold | Odor Profile | Substantivity (Odor Life on Smelling Strip) |
|-----------------------|--------------------------|--|---|
| γ-Bicyclohomofarnesal | Data not available | Potent ambergris odor[1] | Data not available |
| Ambroxan | 0.3 ppb (in air)[2][3] | Woody, ambergris, dry, root-like[4] | 750 hours[4] |
| Ambrettolide | 0.3 ng/L (in air)[5] | Musky, ambrette seed, rich, sweet, floral[2] | > 172 hours[1] |
| Cashmeran | Data not available | Diffusive, spicy, musky, woody, with floral and fruity nuances[2][6] | 48 hours[1][6] |

Olfactory Receptor Interactions and Signaling

The perception of odor begins with the interaction of volatile molecules with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the surface of olfactory sensory neurons. This binding event initiates a downstream signaling cascade, leading to the perception of smell in the brain.

A specific human olfactory receptor, OR7A17, has been identified as being narrowly tuned to (-)-Ambroxide, a key component of ambergris odor. The activation of this receptor is linked to the pleasant perception of ambergris. While specific binding affinity data (such as K_d values) for these ambergris odorants to their respective receptors are not widely available in the public domain, the identification of OR7A17 provides a valuable tool for future in-vitro assays to quantify and compare the binding potencies of **Bicyclohomofarnesal** and other ambergris odorants.

The general olfactory signaling pathway is depicted in the following diagram:



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Olfactory Signaling Pathway

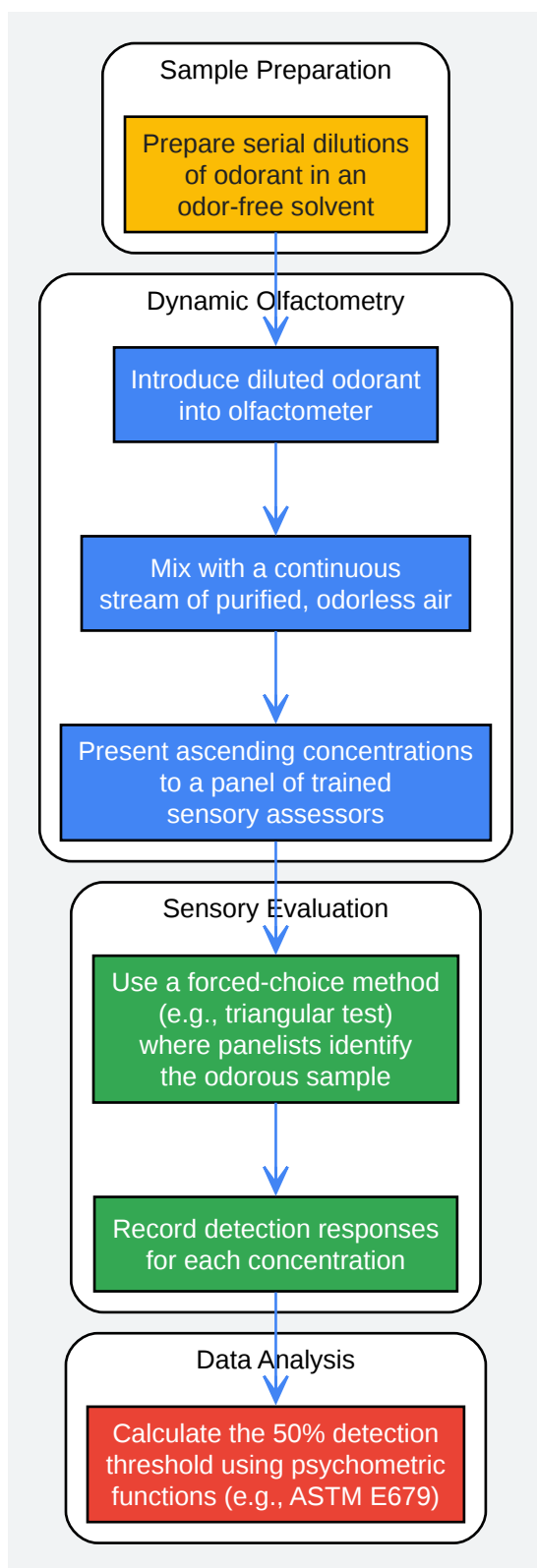
Experimental Protocols

To ensure the objective comparison of ambergris odorants, standardized experimental protocols are essential. Below are detailed methodologies for key experiments cited in the evaluation of these fragrance materials.

Determination of Odor Detection Threshold by Dynamic Olfactometry

This method is used to determine the concentration at which an odorant is perceptible to a human panel.

Workflow:



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Odor Threshold Determination Workflow

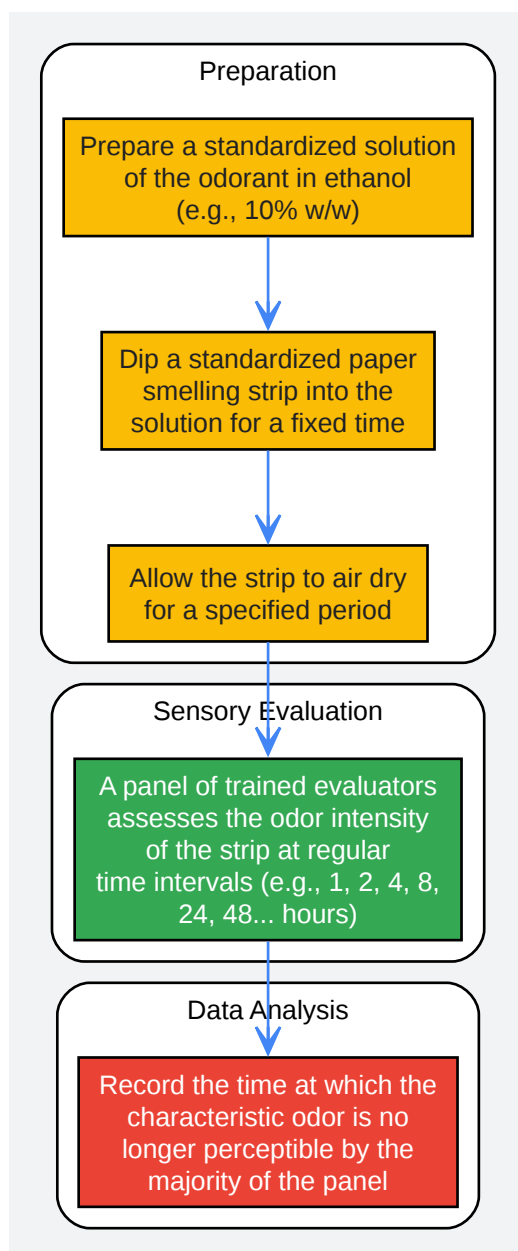
Detailed Steps:

- **Panelist Selection and Training:** A panel of assessors is selected based on their olfactory acuity and trained to recognize and rate the intensity of different odors consistently.
- **Sample Preparation:** A stock solution of the odorant is prepared in a suitable, odorless solvent (e.g., dipropylene glycol). A series of dilutions are then made from this stock solution.
- **Olfactometer Setup:** A dynamic olfactometer is used to present the diluted odorant to the panelists. The instrument precisely mixes the odorous air with a stream of purified, odorless air at different ratios.
- **Sensory Testing:** Panelists are presented with a series of ascending concentrations of the odorant, interspersed with blanks (odorless air). A forced-choice method, such as the triangular forced-choice method, is often employed where the panelist must choose the one odorous sample from three, two of which are blanks.
- **Data Analysis:** The responses of the panelists at each concentration are recorded. The odor detection threshold is typically defined as the concentration at which 50% of the panel can detect the odor. This is calculated using statistical methods, such as probit analysis.

Evaluation of Substantivity on a Smelling Strip

This protocol measures the longevity of an odorant on a neutral substrate, providing a standardized measure of its substantivity.

Workflow:



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Substantivity Evaluation Workflow

Detailed Steps:

- **Preparation of Materials:** Standardized paper smelling strips and solutions of the odorants in a volatile solvent like ethanol (typically at 10% concentration) are prepared.
- **Application:** Each smelling strip is dipped into the respective odorant solution for a controlled duration and to a specific depth to ensure consistent loading.

- **Evaluation Over Time:** The smelling strips are placed in a controlled environment (constant temperature and humidity, free of drafts and extraneous odors). At predetermined time intervals (e.g., every hour for the first 8 hours, then every 24 hours), a panel of trained evaluators assesses the odor intensity of each strip.
- **Determination of Odor Life:** The time at which the characteristic odor of the material is no longer detectable by a consensus of the panel is recorded as the odor life or substantivity on the smelling strip.

Conclusion

This comparative guide provides a foundational understanding of **Bicyclohomofarnesal** in the context of other significant ambergris odorants. While **Bicyclohomofarnesal** is recognized for its potent ambergris character, a complete quantitative comparison is currently limited by the lack of publicly available data on its odor detection threshold and a directly comparable measure of substantivity. Ambroxan stands out for its exceptionally low odor threshold and remarkable longevity, making it a highly efficient and impactful material. Ambrettolide, with its distinct musky and fruity nuances, also demonstrates a low odor threshold and excellent fixative properties. Cashmeran offers a complex, spicy-musky profile with moderate substantivity.

For researchers and professionals in fragrance development, the choice of an ambergris odorant will depend on the desired olfactory profile, performance requirements, and cost considerations. Further research to determine the odor threshold of **Bicyclohomofarnesal** and to conduct side-by-side substantivity and receptor binding affinity studies would provide a more complete and invaluable dataset for the fragrance industry. The provided experimental protocols offer a standardized framework for conducting such future investigations.

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